

Application Notes: PE859 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: **PE859**

Cat. No.: **B10780444**

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Introduction

PE859 is a novel small molecule compound that has demonstrated significant potential as a dual inhibitor of both tau and amyloid-beta (A β) aggregation.[1][2] These protein aggregations are pathological hallmarks of several neurodegenerative diseases, including Alzheimer's disease. The ability of **PE859** to inhibit the formation of these protein aggregates makes it a compelling candidate for therapeutic development. High-throughput screening (HTS) assays are crucial for the rapid evaluation of large compound libraries to identify potent inhibitors of protein aggregation. These application notes provide detailed protocols for utilizing **PE859** in HTS assays to monitor and quantify the inhibition of tau and A β aggregation.

Mechanism of Action

PE859, a synthetic derivative of curcumin, effectively inhibits the aggregation of both the microtubule-associated protein tau and amyloid-beta peptides.[3][4] In vitro studies have shown that **PE859** inhibits the heparin-induced aggregation of both the three-repeat microtubule-binding domain (3RMBD) and the full-length tau protein in a concentration-dependent manner. The proposed mechanism involves the inhibition of β -sheet formation, a critical step in the aggregation process. By preventing the formation of toxic oligomers and insoluble fibrils, **PE859** may mitigate the neurotoxic effects associated with these protein aggregates.

Quantitative Data Summary

The inhibitory activity of **PE859** on protein aggregation has been quantified in various studies. The following tables summarize the key performance metrics of **PE859** in in-vitro assays.

Table 1: Inhibitory Potency of **PE859** on Tau Aggregation

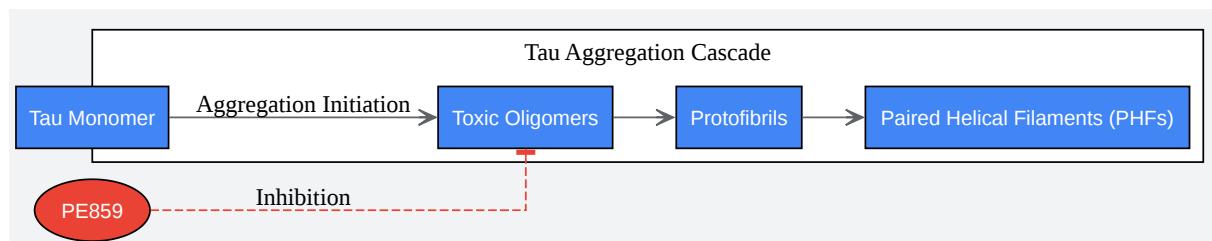
Tau Construct	IC50 Value (μM)	Assay Method	Reference
3RMBD	0.81	Thioflavin T Fluorescence Assay	[5]
Full-length Tau	2.23	Thioflavin T Fluorescence Assay	[5]

Table 2: High-Throughput Screening Assay Performance for Tau Aggregation

Assay Parameter	Value	Assay Method	Reference
Z'-factor	0.81	Thioflavin S Fluorescence Assay	

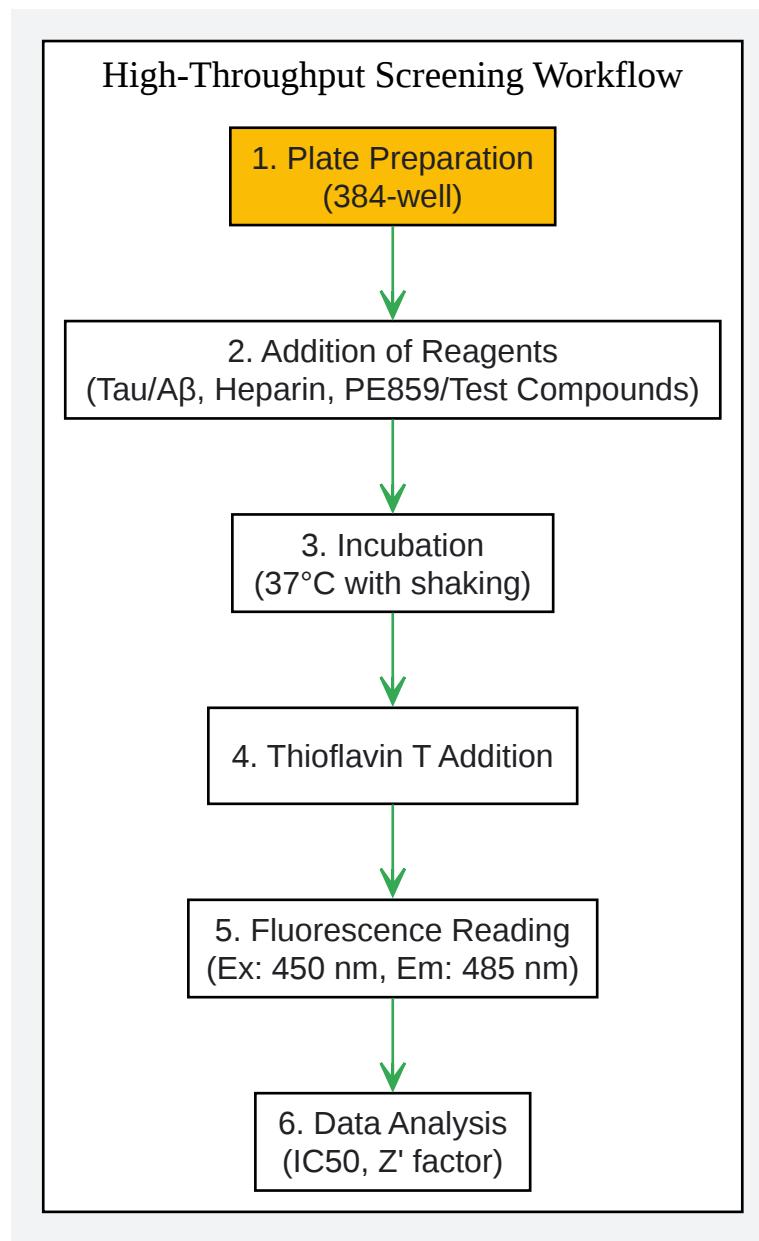
Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and the experimental process, the following diagrams have been generated using the DOT language.



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Caption: Tau Aggregation Pathway and **PE859** Intervention.



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References

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- 2. researchgate.net [researchgate.net]
- 3. nextgenrnd.com [nextgenrnd.com]
- 4. PE859, a novel tau aggregation inhibitor, reduces aggregated tau and prevents onset and progression of neural dysfunction in vivo | AlzPED [alzped.nia.nih.gov]
- 5. A High-throughput Screening Assay for Determining Cellular Levels of Total Tau Protein - PMC [pmc.ncbi.nlm.nih.gov]
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